

Molecular formula and weight of Dimethyl carbate

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Compound of Interest

Compound Name: *Dimethyl carbate*

Cat. No.: *B1252131*

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An In-depth Technical Guide to **Dimethyl Carbate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethyl carbate, a notable insect repellent, is a bicyclic organic compound synthesized via a Diels-Alder reaction. This document provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and a logical workflow diagram illustrating the synthetic process. The information is intended for researchers and professionals in chemistry and drug development, offering a foundational understanding of this compound.

Chemical and Physical Properties

Dimethyl carbate is characterized by the following properties. The quantitative data is summarized in Table 1 for ease of reference.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₄ [1] [2]
Molecular Weight	210.23 g/mol [1] [2]
CAS Number	39589-98-5
Appearance	Liquid [2]
Elemental Analysis	C: 62.85%, H: 6.71%, O: 30.44% [2]

Synthesis of Dimethyl Carbate

The primary method for synthesizing **Dimethyl carbate** is through the Diels-Alder reaction, a [4+2] cycloaddition between a conjugated diene and a dienophile. In this case, the reaction involves cyclopentadiene and dimethyl maleate.[\[1\]](#)[\[3\]](#)

Experimental Protocol: Diels-Alder Reaction

This protocol describes the synthesis of **Dimethyl carbate** from cyclopentadiene and dimethyl maleate.

Materials:

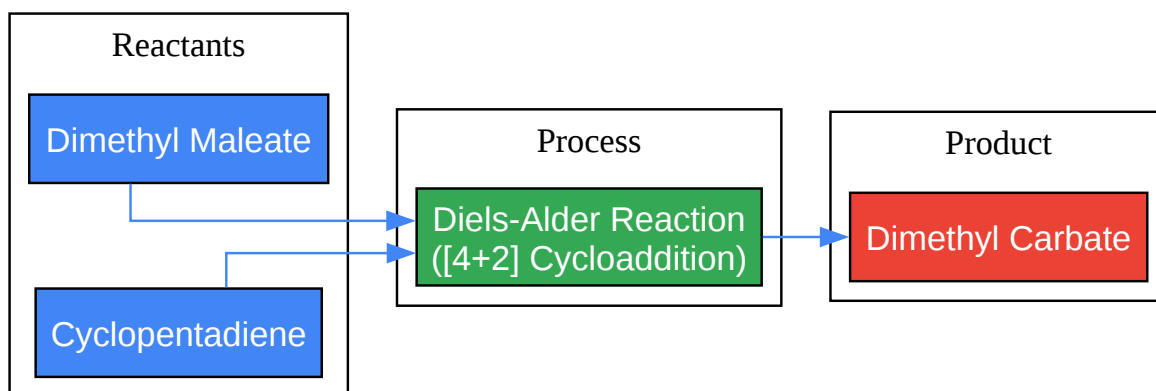
- Dicyclopentadiene
- Dimethyl maleate
- Ethyl acetate
- Hexane
- Fractional distillation apparatus
- Reaction flask
- Stirring apparatus
- Ice bath

Procedure:

- **Preparation of Cyclopentadiene:** Cyclopentadiene is prepared by the retro-Diels-Alder reaction of dicyclopentadiene. Set up a fractional distillation apparatus and gently heat the dicyclopentadiene. The cyclopentadiene monomer will distill off. Note: Cyclopentadiene dimerizes back to dicyclopentadiene at room temperature over time, so it should be used promptly after preparation.
- **Reaction Setup:** In a clean, dry reaction flask, dissolve dimethyl maleate in ethyl acetate.
- **Initiation of Reaction:** Cool the dimethyl maleate solution in an ice bath. Slowly add the freshly distilled cyclopentadiene to the cooled solution while stirring.
- **Reaction Progression:** The reaction is exothermic. Maintain the temperature of the reaction mixture with the ice bath. Continue stirring for several minutes to ensure the reaction goes to completion.
- **Product Isolation:** Once the reaction is complete, the product, **Dimethyl carbate**, can be isolated. As it is a liquid, purification may be achieved through techniques such as column chromatography or vacuum distillation to remove any unreacted starting materials or byproducts.

Logical Workflow and Diagrams

While the specific signaling pathways for **Dimethyl carbate**'s insect repellent activity are not extensively documented in publicly available literature, the synthesis process can be represented as a logical workflow.



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Caption: Synthesis workflow for **Dimethyl carbate** via Diels-Alder reaction.

Concluding Remarks

This technical guide provides essential information regarding the molecular formula, weight, and a plausible synthesis protocol for **Dimethyl carbate**. The provided workflow diagram illustrates the key steps in its preparation. Further research into the specific biochemical and physiological mechanisms of its insect repellent properties would be a valuable contribution to the field.

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References

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